

# Technical Support Center: Suzuki Coupling of 4-bromo-N-methylbenzylamine

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## Compound of Interest

Compound Name: 1-(4-Bromophenyl)-n-methylmethanamine

Cat. No.: B1267988

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the Suzuki-Miyaura cross-coupling reaction with 4-bromo-N-methylbenzylamine. Our aim is to help you overcome common challenges and improve your reaction yields.

## Troubleshooting Guide

Low yields in the Suzuki coupling of 4-bromo-N-methylbenzylamine can arise from several factors. This guide provides a systematic approach to identifying and resolving these issues.

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// Connections to details InertAtmosphere -- InertAtmosphere_Details; ReagentQuality -- ReagentQuality_Details; ReactionConditions -- ReactionConditions_Details; CatalystSystem -- CatalystSystem_Details; SideReactions -- SideReactions_Details; }
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Caption: Key steps in the Suzuki-Miyaura catalytic cycle.

- To cite this document: BenchChem. [Technical Support Center: Suzuki Coupling of 4-bromo-N-methylbenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1267988#improving-the-yield-of-suzuki-coupling-with-4-bromo-n-methylbenzylamine>

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